

Solvent Black 34 CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent black 34

Cat. No.: B599347

[Get Quote](#)

An In-depth Technical Guide to Solvent Black 34

Audience: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides a comprehensive overview of **Solvent Black 34** (CAS No. 32517-36-5), a metal-complex solvent dye. It covers its core chemical identity, molecular structure, physicochemical properties, and established industrial applications. Detailed information on its synthesis process and a summary of available toxicological data are included. This document aims to serve as a foundational resource for professionals requiring technical data on this compound.

Core Chemical Identity and Molecular Structure

Solvent Black 34, also known by its Colour Index name C.I. 12195, is a monoazo metal-complex dye.^{[1][2]} Its CAS Registry Number is 32517-36-5.^{[1][3]} The molecular structure consists of a central chromium atom complexed with two molecules of a single azo dye.^[1] This is classified as a 1:2 chromium complex.^[4]

The chemical name is Chromate (1-), bis[1-[(2-hydroxy-4-nitrophenyl)azo]-2-naphthalenolate(2-)]-.^[5] The molecular formula for the uncomplexed single azo dye is $C_{16}H_{11}N_3O_4$, with a molecular weight of 309.28 g/mol.^[1] For the 1:2 chromium complex, a molecular formula of $C_{32}H_{18}CrN_6O_8 \cdot H$ and a molecular weight of 667.53 g/mol has also been reported.^{[3][4]}

Physicochemical Properties

Solvent Black 34 is a black or bluish-black powder.[4][6] It is characterized by its excellent solubility in a wide range of organic solvents and good compatibility with various resins.[1][6] It also exhibits strong heat resistance and light fastness.[7][8]

Table 1: General Properties and Fastness Ratings

| Property | Value/Rating |
|-------------------|----------------------------|
| Appearance | Black Powder[4][6] |
| Shade | Bluish Black[4] |
| Heat Resistance | ≥ 200 °C[3][4] |
| Light Fastness | 7-8 (on a scale of 1-8)[4] |
| Acid Resistance | 4-5 (on a scale of 1-5)[4] |
| Alkali Resistance | 4-5 (on a scale of 1-5)[4] |
| Water Resistance | 5 (on a scale of 1-5)[4] |
| pH Value | 6.0 - 8.0[6] |

Table 2: Solubility Data

| Solvent | Solubility (g/L) |
|---------------------------|------------------|
| Methyl Ethyl Ketone (MEK) | 300 - 450[4][6] |
| Ethyl Cellosolve | 500[4] |
| Butyl Cellosolve | 450[4] |
| Cyclohexanone | 500[4] |
| Dimethylformamide (DMF) | 500[4] |
| Diacetone Alcohol (DAA) | 500[4] |
| Ethanol | 150[4] |
| Methanol | 100[4] |
| Toluene | 150[4] |
| Xylene | 50[4] |

Experimental Protocols

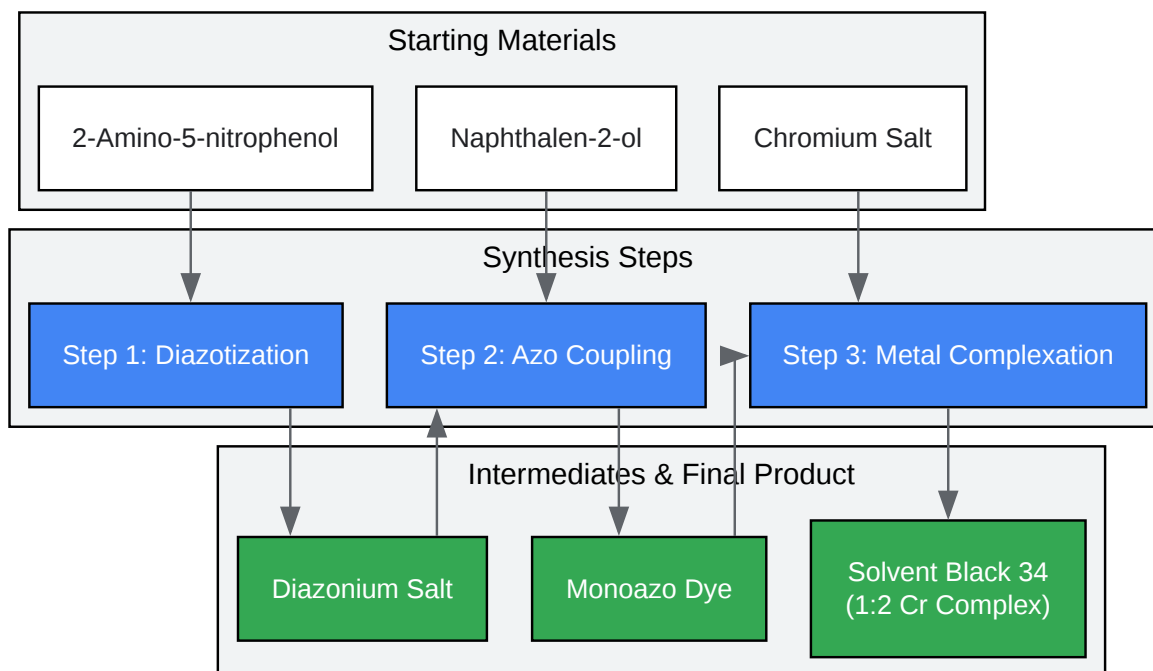
Synthesis of Solvent Black 34

The manufacturing process for **Solvent Black 34** involves a multi-step chemical synthesis.[1] The primary stages are the diazotization of an aromatic amine, followed by an azo coupling reaction, and concluding with metal complexation.

Methodology:

- Diazotization:** 2-Amino-5-nitrophenol is treated with a source of nitrous acid (typically sodium nitrite in an acidic medium) to form a diazonium salt. This reaction converts the primary amino group into a highly reactive diazo group ($-N_2^+$).
- Azo Coupling:** The resulting diazonium salt is then reacted with a coupling agent, Naphthalen-2-ol (also known as β -Naphthol).[1] This electrophilic substitution reaction forms the characteristic azo linkage ($-N=N-$) and produces a monoazo dye molecule.
- Metal Complexation:** The final step involves reacting the monoazo dye with a chromium salt. Two molecules of the azo dye coordinate with one chromium atom to form the stable 1:2

chromium complex that constitutes **Solvent Black 34**.^{[1][5]}



[Click to download full resolution via product page](#)

Figure 1: Synthesis workflow for **Solvent Black 34**.

Toxicological and Safety Data

While not classified as a hazardous substance for transport, **Solvent Black 34** requires careful handling in a laboratory setting.^[9] The toxicological properties have not been exhaustively investigated, but available Material Safety Data Sheets (MSDS) provide key information.^[10]

Acute Effects:

- The substance is considered harmful if swallowed and may cause gastrointestinal irritation.^[10]
- It may cause irritation to the eyes, skin (in sensitive individuals), and respiratory tract upon contact or inhalation.^[10]

Chronic Effects & Other Data:

- Mutagenicity data has been reported, though it is not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA.[\[10\]](#)
- It is noted as being harmful to aquatic organisms if released directly into surface water.[\[9\]](#)

Table 3: Summary of Toxicological Hazards

| Endpoint | Observation |
|------------------------|--|
| Acute Oral Toxicity | Harmful if swallowed; may cause stomach discomfort. [10] |
| Skin Irritation | May cause skin irritation in sensitive individuals. [10] |
| Eye Irritation | May cause irritation to eyes. [10] |
| Respiratory Irritation | May cause irritation to the respiratory tract. [10] |
| Mutagenicity | Mutagenicity data has been reported. [10] |
| Ecotoxicity | Harmful to aquatic organisms. [9] |

Handling Precautions: Standard laboratory safety protocols should be followed, including the use of personal protective equipment (PPE) such as safety goggles and gloves. Work should be conducted in a well-ventilated area or under a chemical fume hood to minimize dust generation and inhalation.[\[10\]](#)

Applications and Relevance

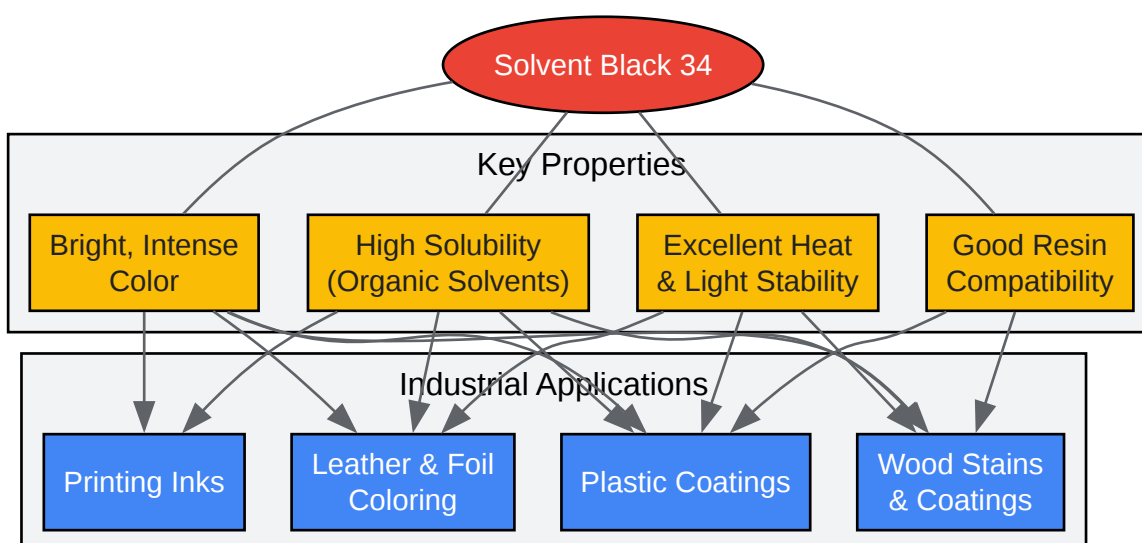
The primary applications of **Solvent Black 34** are industrial, leveraging its solubility and stability. There is no evidence in the reviewed literature of its use in drug development or other biomedical applications. Its main function is as a colorant.

Established Uses:

- Coatings and Stains: Widely used for wood stains, wood coatings, baking finishes, and plastic coatings.[\[3\]](#)
- Inks: A common component in printing inks and stationery inks.[\[3\]](#)

- Foil and Leather: Used for coloring aluminum and hot stamping foils, as well as in leather finishes.[3]
- Cosmetics: The dye is also used in personal care and cosmetics.[2]

The utility of **Solvent Black 34** in these areas stems directly from its physicochemical properties. Its high solubility in organic solvents makes it ideal for solvent-based systems like inks and coatings, while its heat and light stability ensure the durability of the color in the final product.



[Click to download full resolution via product page](#)

Figure 2: Relationship between properties and applications.

Conclusion

Solvent Black 34 is a well-characterized metal-complex dye with significant industrial utility as a colorant in coatings, inks, and plastics. Its synthesis is a standard multi-step process for azo dyes. While it possesses a favorable stability profile for these applications, the available toxicological data, particularly the reported mutagenicity, necessitates cautious handling. For professionals in research and drug development, **Solvent Black 34** serves as a reference compound for a metal-complex azo dye, though it currently holds no known position in therapeutic or biomedical research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Solvent Black 34 - Zapon Fast Black B - Permalex Black BG from Emperor Chem [emperordye.com]
- 2. specialchem.com [specialchem.com]
- 3. epsilonpigments.com [epsilonpigments.com]
- 4. Solvent black 34|CAS NO.32517-36-5 [xcolorpigment.com]
- 5. Synthetic Process of Solvent Black 34 - Knowledge - Sinoever International Co.,Ltd [dyestuffscn.com]
- 6. Pigment Yellow, Red, Orange, Violet, Blue Solvent Black 34 - Products - Brilliant Chem [brilliantchem.com]
- 7. Application of Deep Eutectic Solvents in Drug Delivery: A Review [jcbms.org]
- 8. benchchem.com [benchchem.com]
- 9. scribd.com [scribd.com]
- 10. cncolorchem.com [cncolorchem.com]
- To cite this document: BenchChem. [Solvent Black 34 CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b599347#solvent-black-34-cas-number-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com